

2-Amino-5-Iodopyridine-3-Carbaldehyde

molecular weight and formula

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Compound of Interest

Compound Name: 2-Amino-5-Iodopyridine-3-Carbaldehyde

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Technical Guide: 2-Amino-5-Iodopyridine-3-Carbaldehyde

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and potential applications of **2-Amino-5-Iodopyridine-3-Carbaldehyde**. This compound is a valuable building block in medicinal chemistry and materials science due to its unique arrangement of functional groups—an amine, an aldehyde, and an iodine atom on a pyridine scaffold.

Core Chemical Properties

The fundamental molecular and physical properties of **2-Amino-5-Iodopyridine-3-Carbaldehyde** are summarized below. This data is essential for reaction planning, analytical characterization, and computational modeling.

Property	Value	Citations
Molecular Formula	C ₆ H ₅ IN ₂ O	[1][2][3][4]
Molecular Weight	248.02 g/mol	[1][2][3][5]
CAS Number	578007-67-7	[2][5]
Appearance	Solid	[5]
Melting Point	164.8-166.6°C	[2]
IUPAC Name	2-amino-5-iodopyridine-3-carbaldehyde	[1]
Canonical SMILES	<chem>C1=C(C=NC(=C1C=O)N)I</chem>	[1]
InChI Key	DSXSLRYMXWHNPF-UHFFFAOYSA-N	[1][5]

Synthesis and Experimental Protocols

The synthesis of **2-Amino-5-Iodopyridine-3-Carbaldehyde** involves the introduction of both an iodine atom and a carbaldehyde group onto a 2-aminopyridine core. While a specific, detailed protocol for the direct synthesis of the title compound is not readily available in public literature, a common strategy involves the initial iodination of 2-aminopyridine to form the key intermediate, 2-amino-5-iodopyridine, followed by formylation.

Experimental Protocol: Synthesis of 2-Amino-5-iodopyridine (Precursor)

This protocol is based on the iodination of 2-aminopyridine using iodine and an oxidizing agent, a common and efficient method.[3]

Materials:

- 2-aminopyridine
- Iodine

- Hydrogen Peroxide
- Water
- Ice

Procedure:

- In a suitable reaction vessel (e.g., a four-necked flask equipped with a condenser, thermometer, and stirrer), dissolve 2-aminopyridine in water.[3]
- Heat the solution to approximately 70°C with stirring.[3]
- Add iodine in portions to the reaction mixture. After the addition is complete, maintain the temperature between 80-90°C for 2 hours.[3]
- Following the incubation period, carefully add hydrogen peroxide dropwise to the mixture. Continue to maintain the temperature for an additional 2-3 hours.[3]
- After the reaction is complete, heat the mixture to reflux for 20-30 minutes.[3]
- Cool the reaction mixture and filter the resulting precipitate.[3]
- Wash the collected solid with ice water and dry to yield 2-amino-5-iodopyridine.[3]

The subsequent formylation at the 3-position can be achieved through various methods, such as the Vilsmeier-Haack reaction, which is a standard procedure for introducing aldehyde groups onto electron-rich aromatic rings.

Reactivity and Potential Applications

The chemical behavior of **2-Amino-5-Iodopyridine-3-Carbaldehyde** is dictated by its three key functional groups:

- Amino Group: Acts as a nucleophile and can participate in N-alkylation, N-acylation, and coupling reactions (e.g., Buchwald-Hartwig amination).

- **Aldehyde Group:** The carbonyl group is electrophilic and can undergo nucleophilic addition with organometallic reagents, form imines with primary amines, and be oxidized to a carboxylic acid or reduced to an alcohol.
- **Iodo Group:** The iodine atom is a good leaving group in transition-metal-catalyzed cross-coupling reactions (e.g., Suzuki, Sonogashira, Heck), allowing for the introduction of a wide variety of substituents at the 5-position.

This trifunctional nature makes it a highly versatile intermediate for the synthesis of complex heterocyclic compounds. Its structure is of significant interest in:

- **Medicinal Chemistry:** As a scaffold for the development of novel therapeutic agents. The aminopyridine core is a known pharmacophore, and the functional handles allow for extensive structure-activity relationship (SAR) studies.^[5]
- **Materials Science:** The iodinated aromatic structure suggests potential for use in the development of functional organic materials with specific electronic or optical properties.

Logical Workflow for Synthesis and Derivatization

The following diagram illustrates a logical workflow for the synthesis of **2-Amino-5-Iodopyridine-3-Carbaldehyde** and its subsequent use in creating diverse molecular architectures through functional group manipulation.



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Caption: Synthetic workflow from 2-aminopyridine to the target compound and its potential derivatizations.

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